

## Application Notes and Protocols for Methylammonium Perovskites in Tandem Solar Cells

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This document provides detailed application notes and experimental protocols for the utilization of **methylammonium** (MA)-based perovskites in tandem solar cell applications. While the field is rapidly advancing towards mixed-cation perovskites for enhanced stability, MA-containing compounds remain foundational and are still explored, often in combination with other cations, for high-efficiency devices. These notes focus on the integration of MA-based perovskite top cells with silicon bottom cells in a monolithic, two-terminal (2T) tandem configuration, a structure that promises high power conversion efficiencies (PCE).

# Introduction to Methylammonium Perovskites in Tandem Solar Cells

Tandem solar cells offer a pathway to surpass the theoretical Shockley-Queisser limit of single-junction solar cells by absorbing a broader range of the solar spectrum.[1] In a typical perovskite/silicon tandem architecture, a wide-bandgap perovskite top cell absorbs high-energy photons (visible light), while the lower-energy photons are transmitted to the narrow-bandgap silicon bottom cell.[1]

**Methylammonium** lead iodide (MAPbI<sub>3</sub>) has an optical bandgap of approximately 1.55-1.6 eV, which, while not ideal for current matching with silicon, has been a cornerstone in the development of perovskite photovoltaics.[1][2] Through halide mixing (e.g., incorporating



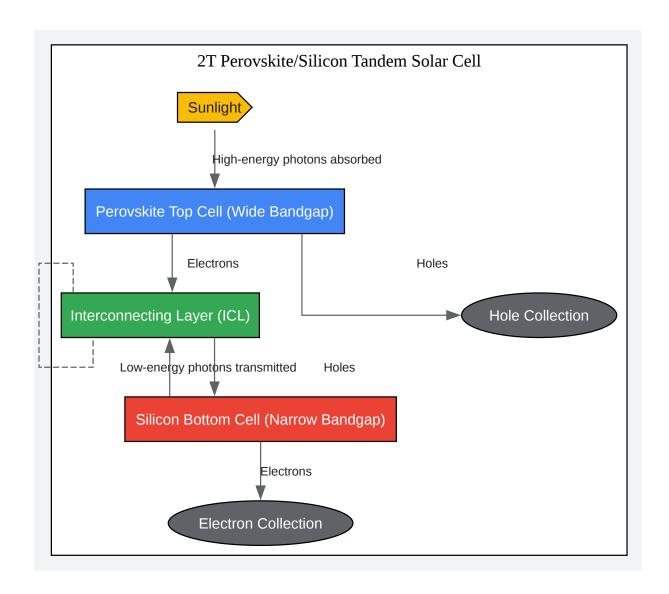
bromide), the bandgap of MA-based perovskites can be tuned to the optimal range of 1.6-1.8 eV for tandem applications with silicon.[1] However, a significant challenge for MA-based perovskites is their inherent instability under thermal stress and in the presence of moisture.[3]

### **Device Architecture and Working Principle**

The most common monolithic architecture for a perovskite/silicon tandem solar cell is the two-terminal (2T) design. In this configuration, the perovskite and silicon sub-cells are connected in series through an interconnecting layer (ICL), also known as a recombination layer.[1] The ICL is a critical component that must be optically transparent and facilitate efficient recombination of electrons from the perovskite sub-cell and holes from the silicon sub-cell.[4][5]

The overall workflow for charge generation and collection in a 2T perovskite/silicon tandem solar cell can be visualized as follows:





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Figure 1: Workflow of light absorption and charge transport in a 2T tandem solar cell.

The energy level alignment of the different layers is crucial for efficient charge extraction and recombination. A schematic energy level diagram for a typical MA-based perovskite/silicon tandem solar cell is presented below:





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Figure 2: Schematic energy level diagram of a perovskite/silicon tandem solar cell.[2]



### **Quantitative Performance Data**

The performance of **methylammonium**-containing perovskite tandem solar cells has been reported with varying efficiencies. While the trend is to move towards MA-free or low-MA content perovskites for improved stability, several high-performing devices have utilized MA in their absorber layer. The table below summarizes the performance of some recently reported perovskite tandem solar cells that contain **methylammonium**.

Perovskit e Absorber Composit ion	Tandem Architect ure	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)	Referenc e
CH <sub>3</sub> NH <sub>3</sub> Pb	4T Perovskite/ Silicon	~1.1	~21	75-80	17.0	[6]
Cs0.17FA0 .83Pb(Br0. 17I0.83)3 (contains FA, a common co-cation with MA)	2T Monolithic Perovskite/ Silicon	-	18.5	-	23.6	[7]
Mixed MA and FA perovskites	All- Perovskite Tandem	1.66	14.5	-	17.0	-
(FASnI <sub>3</sub> ) <sub>0.6</sub> (MAPbI <sub>3</sub> ) <sub>0</sub> . 4 (low bandgap for bottom cell)	Single Junction (for tandem application)	0.795	26.86	70.6	15.08	-



Note: Extracting precise, directly comparable data for MA-only perovskite tandem cells is challenging as recent high-performance devices often use mixed cations (MA, FA, Cs) to enhance stability and performance. The data presented reflects this trend.

### **Detailed Experimental Protocols**

The following protocols are synthesized from multiple sources to provide a comprehensive guide for the fabrication of a monolithic 2T perovskite/silicon tandem solar cell with an MA-containing top cell.

#### **Silicon Bottom Cell Preparation**

- Substrate: Start with a p-type silicon heterojunction (SHJ) solar cell or a TOPCon (Tunnel Oxide Passivated Contact) cell.
- Cleaning: Clean the silicon substrate sequentially in an ultrasonic bath with deionized water, acetone, and isopropanol for 15 minutes each. Dry the substrate with a nitrogen gun.
- Surface Treatment: Treat the substrate with UV-ozone for 15 minutes to improve the wettability of the surface.

#### **Interconnecting Layer (ICL) Deposition**

The ICL is crucial for the performance of the tandem cell. A common ICL consists of a hole-transporting layer (HTL) for the silicon cell and an electron-transporting layer (ETL) for the perovskite cell, with a recombination interface.

- Hole Transport Layer (HTL) for Silicon:
  - Deposit a layer of sputtered nickel oxide (NiO<sub>x</sub>) or spin-coat a solution of PTAA (poly[bis(4-phenyl)(2,4,6-trimethylphenyl)amine]) on the silicon cell.[4][8]
- Recombination Layer:
  - Deposit a thin layer (1-2 nm) of gold (Au) or indium tin oxide (ITO) via thermal evaporation or sputtering.[5][9] This layer facilitates the recombination of electrons and holes between the sub-cells.



- Electron Transport Layer (ETL) for Perovskite:
  - Deposit a layer of C<sub>60</sub> (buckminsterfullerene) or SnO<sub>2</sub> nanoparticles. For C<sub>60</sub>, thermal evaporation is commonly used. For SnO<sub>2</sub>, a nanoparticle solution can be spin-coated and annealed.[4]

# Methylammonium-Based Perovskite Top Cell Fabrication (Two-Step Solution Processing)

This protocol is adapted for the deposition of a **methylammonium** lead iodide (MAPbl<sub>3</sub>) perovskite layer.[10]

- Lead Iodide (PbI2) Deposition:
  - Prepare a 1 M solution of Pbl2 in a mixed solvent of DMF:DMSO (9:1 volume ratio).
  - Spin-coat the PbI<sub>2</sub> solution onto the ETL-coated substrate at 3000 rpm for 30 seconds.
  - Anneal the substrate at 70°C for 10 minutes.
- Methylammonium Iodide (MAI) Conversion:
  - Prepare a 40 mg/mL solution of MAI in isopropanol.
  - Dip the Pbl2-coated substrate into the MAI solution for 1-2 minutes.
  - Rinse the substrate with isopropanol and dry it with a nitrogen gun.
  - Anneal the perovskite film at 100°C for 30-60 minutes in a nitrogen-filled glovebox.

## Hole Transport Layer (HTL) and Top Electrode Deposition

- HTL for Perovskite:
  - Prepare a solution of Spiro-OMeTAD (2,2',7,7'-tetrakis-(N,N-di-p-methoxyphenylamine)9,9'-spirobifluorene) in chlorobenzene with additives like Li-TFSI and tBP.

#### Methodological & Application





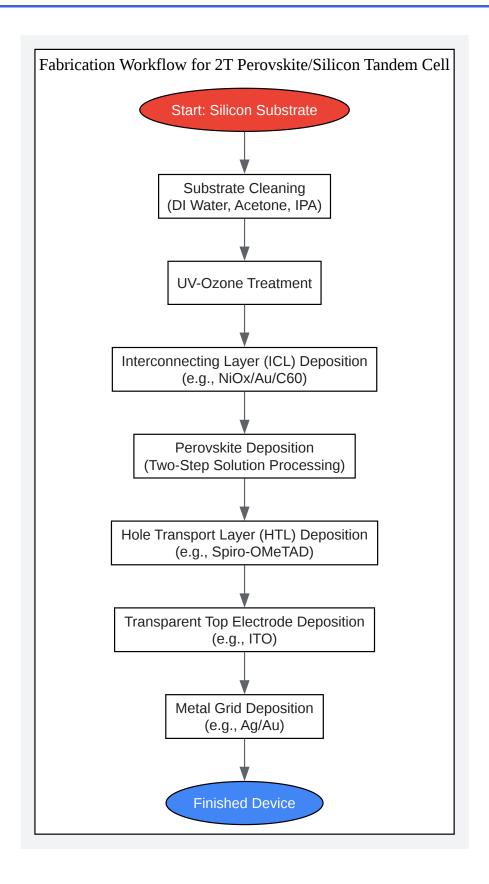
Spin-coat the Spiro-OMeTAD solution onto the perovskite layer at 4000 rpm for 30 seconds.[10]

#### • Top Electrode:

- Deposit a transparent conductive oxide (TCO) like indium tin oxide (ITO) or indium zinc oxide (IZO) via sputtering.[4]
- Finally, deposit a metal grid (e.g., silver or gold) via thermal evaporation through a shadow mask to complete the device.[9]

The entire fabrication process can be visualized in the following workflow diagram:





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**Figure 3:** Step-by-step fabrication workflow for a monolithic perovskite/silicon tandem solar cell.

#### **Characterization Protocols**

Standard characterization techniques are employed to evaluate the performance and properties of the fabricated tandem solar cells.[11][12]

- Current Density-Voltage (J-V) Measurement:
  - Use a solar simulator with an AM1.5G spectrum at 100 mW/cm<sup>2</sup> illumination.
  - A four-point probe setup is used to measure the J-V characteristics.
  - Extract key parameters: Voc, Jsc, FF, and PCE.
- External Quantum Efficiency (EQE) Measurement:
  - Use a dedicated EQE setup with a light source, monochromator, and lock-in amplifier.
  - Measure the EQE of both the perovskite and silicon sub-cells by using appropriate light biasing to saturate the non-measured cell.[12]
- Structural and Morphological Characterization:
  - X-ray Diffraction (XRD): To confirm the perovskite crystal structure and identify any residual Pbl<sub>2</sub>.[11]
  - Scanning Electron Microscopy (SEM): To visualize the cross-section of the device and assess the morphology and thickness of each layer.[11]
- Optical Characterization:
  - UV-Vis Spectroscopy: To determine the absorption spectrum and bandgap of the perovskite film.[11]

#### **Conclusion and Future Outlook**



**Methylammonium**-based perovskites have been instrumental in the rapid development of perovskite solar cell technology. While their application in tandem devices is challenged by stability concerns, ongoing research into mixed-cation compositions and advanced encapsulation strategies continues to push the efficiency and longevity of these promising photovoltaic technologies. The protocols and data presented here provide a foundational understanding for researchers entering this exciting field. The future of perovskite tandem solar cells will likely involve further optimization of the perovskite composition for improved stability and the development of more efficient and robust interconnecting layers.

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